

An In-depth Technical Guide to the Safe Handling of Perfluorododecyl Iodide

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Compound of Interest

Compound Name: Perfluorododecyl iodide

Cat. No.: B1346554

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **Perfluorododecyl iodide**. The information is compiled from multiple safety data sheets (SDS) to ensure a thorough understanding for professionals working with this compound.

Chemical Identification and Physical Properties

Perfluorododecyl iodide is a fluorinated organic compound.^[1] It is essential to distinguish between different isomers and related compounds, as their properties and CAS numbers may vary. This guide focuses primarily on the information available for CAS numbers 423-62-1 and 307-60-8.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10-henicosafuoro-10-iododecane[1][2]
Synonyms	Perfluorodecyl iodide, Heneicosafuorodecyl Iodide[1][3]
Molecular Formula	C ₁₀ F ₂₁ I[1][3][4]
Molecular Weight	~645.98 g/mol [1][2][4]
CAS Number	423-62-1[1][3][4], 307-60-8[5]

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Solid	[4]
Melting Point	65-70 °C	[1][6]
Boiling Point	195-200 °C	[1][6]
Density	~1.8 g/cm ³	[1]
Flash Point	195-200 °C	[1]
Vapor Pressure	0.475 mmHg @ 25 °C	[1]
Refractive Index	~1.317	[1]
Solubility	Soluble in water	[7]
Sensitivity	Light sensitive	[3][5]

Hazard Identification and GHS Classification

Perfluorodecyl iodide is classified as a hazardous substance under the Globally Harmonized System (GHS).[2][4] Users must be aware of its potential health effects.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3][4]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory Tract)	H335: May cause respiratory irritation[2][3][4]
Carcinogenicity	2	H351: Suspected of causing cancer[3]

Signal Word: Warning[4]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[7]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below, outlining measures to prevent exposure and respond to incidents.

Table 4: Precautionary Statements Summary

Code	Statement
Prevention	
P201	Obtain special instructions before use.[3]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4][7]
P264	Wash skin thoroughly after handling.[3][4]
P271	Use only outdoors or in a well-ventilated area.[3][4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][4][7]
Response	
P302 + P352	IF ON SKIN: Wash with plenty of water.[3][4]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][4][7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4][7]
P308 + P313	IF exposed or concerned: Get medical advice/attention.[3]
P312	Call a POISON CENTER/doctor if you feel unwell.[3][4]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[3][4]
P337 + P313	If eye irritation persists: Get medical advice/attention.[3][4]
P362 + P364	Take off contaminated clothing and wash it before reuse.[3]

Storage	
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[3][4]
P405	Store locked up.[3][4][7]
Disposal	
P501	Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with local regulation.[3]

Experimental Protocols and Interpretation

Detailed experimental protocols for the toxicological assessment of **Perfluorododecyl iodide** are not available in the cited safety data sheets. The GHS classifications are based on standardized criteria (e.g., OECD guidelines) which involve assessing the substance's effects on biological systems.

- Skin Irritation (Category 2): This classification implies that in standardized tests (typically on animals), the substance caused reversible inflammatory changes to the skin.
- Eye Irritation (Category 2A): This indicates the substance produced reversible changes in the eye, such as redness, swelling, or corneal opacity, that were fully reversible within a defined observation period.
- Specific Target Organ Toxicity - Single Exposure (Category 3): This classification suggests that a single exposure to the substance can cause transient, narcotic effects or respiratory tract irritation.
- Carcinogenicity (Category 2): This classification indicates there is limited evidence of carcinogenicity in animal studies, suggesting the substance is suspected of having carcinogenic potential for humans.[3]

Handling and Storage Procedures

Proper handling and storage are critical to minimize risk.

Safe Handling

- Avoid all personal contact, including inhalation of dust or vapors.[3]
- Use in a well-ventilated area or outdoors.[3][4]
- Wear appropriate personal protective equipment (PPE) as detailed in Section 5.[3]
- Avoid formation of dust and aerosols.[4]
- Do not eat, drink, or smoke when handling the product.[3]
- Wash hands and any exposed skin thoroughly after handling.[3][4]
- Keep containers securely sealed when not in use.[3]

Storage Conditions

- Store in original, tightly closed containers (e.g., polyethylene or polypropylene).[3]
- Store in a cool, dry, and well-ventilated place.[3][4]
- Store locked up.[3][4][7]
- The recommended storage temperature is 2-8°C.[3]
- Protect from light, as the material is light-sensitive.[3][5]
- Store away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.[3][8]

Exposure Controls and Personal Protection

Engineering Controls

- Work should be conducted in a well-ventilated area.[4]
- Provide appropriate exhaust ventilation at places where dust is formed.[4]
- Ensure eyewash stations and safety showers are close to the workstation.[8][9]

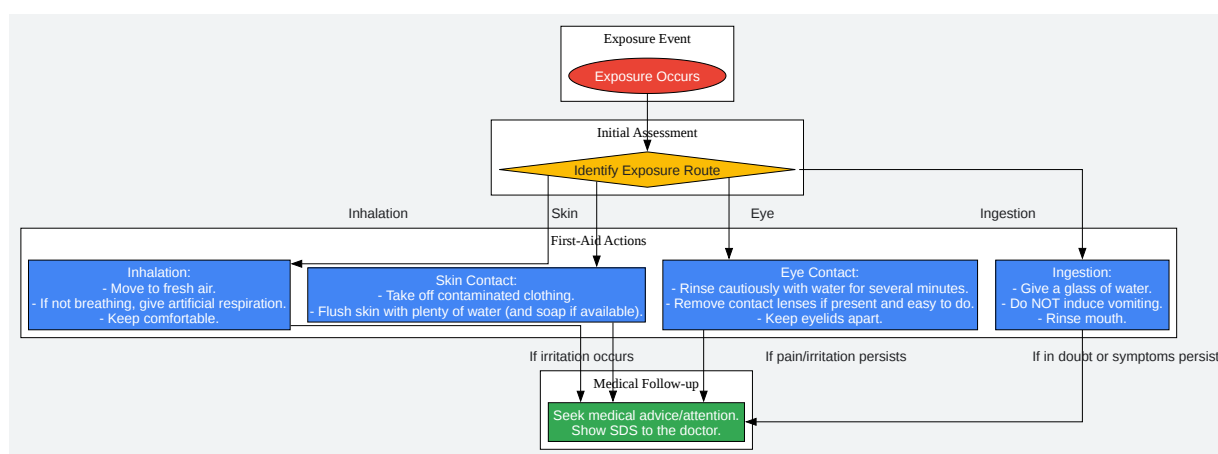
Personal Protective Equipment (PPE)

Table 5: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or chemical splash goggles.[4][8]
Skin Protection	Chemical-resistant gloves (must be inspected prior to use). Use proper glove removal technique. A chemical apron or other protective clothing is recommended to prevent skin exposure.[4][8]
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges. Use NIOSH/MSHA or EN 149 approved respirators. [4][8]

Emergency and First-Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure. Always seek medical attention if symptoms persist or if there is any doubt.



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Caption: First-aid workflow for **Perfluorododecyl iodide** exposure.

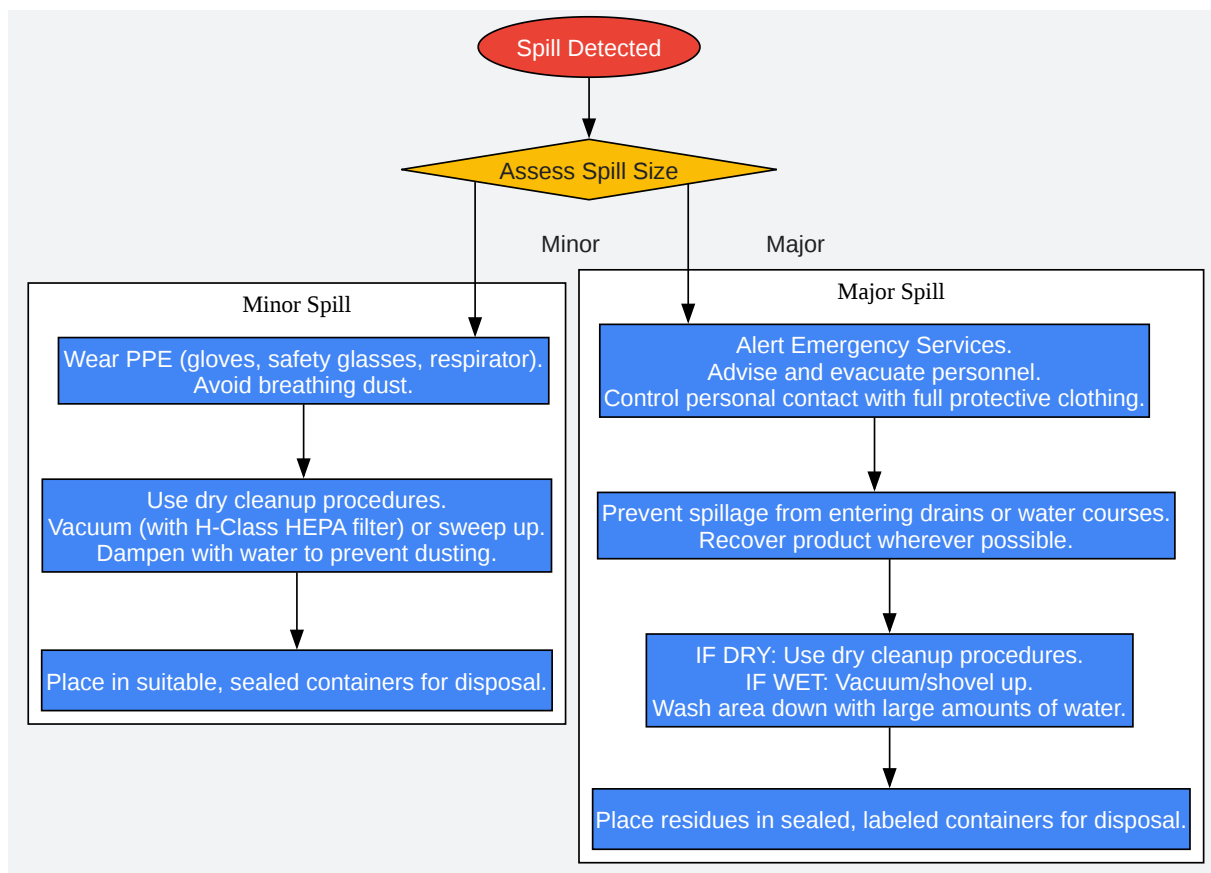
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3][4] If the person is not breathing, provide artificial respiration.[4] Seek medical attention if you feel unwell.[4]
- Skin Contact: Immediately flush skin and hair with running water, using soap if available.[3] Remove contaminated clothing and wash it before reuse.[3] Seek medical attention if skin irritation develops or persists.[3][4]

- Eye Contact: Immediately wash out the eyes with fresh running water for at least 15 minutes.
[3][4] Ensure complete irrigation by keeping eyelids apart.[3] Remove contact lenses if present and easy to do so.[3][4] Seek medical attention without delay, especially if pain or irritation persists.[3][4]
- Ingestion: Give a glass of water immediately.[3] Do not induce vomiting. Rinse the mouth with water.[4] First aid is generally not required, but if in doubt, contact a Poisons Information Centre or a doctor.[3]

Accidental Release and Fire-Fighting Measures

Accidental Release Measures

The response to a spill depends on its scale. For any spill, ensure adequate ventilation and prevent the substance from entering drains or waterways.[3][4]



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Caption: Workflow for responding to a **Perfluorododecyl iodide** spill.

- Minor Spills:
 - Wear protective clothing, gloves, safety glasses, and a dust respirator.[3]

- Use dry clean-up procedures and avoid generating dust.[3]
- You can dampen the material with water to prevent dusting before sweeping.[3]
- Vacuuming is preferred, but the vacuum cleaner must be fitted with an H-Class HEPA filter.
[3]
- Place the collected material into suitable containers for disposal.[3]
- Major Spills:
 - Alert emergency services and advise personnel in the area of the hazard.[3]
 - Control personal contact by wearing appropriate protective clothing.[3]
 - Prevent the spillage from entering drains or water courses.[3]
 - Recover the product wherever possible.[3]
 - Collect residues and place them in sealed plastic bags or other containers for disposal.[3]
 - Wash the area down with large amounts of water and prevent runoff from entering drains.
[3]

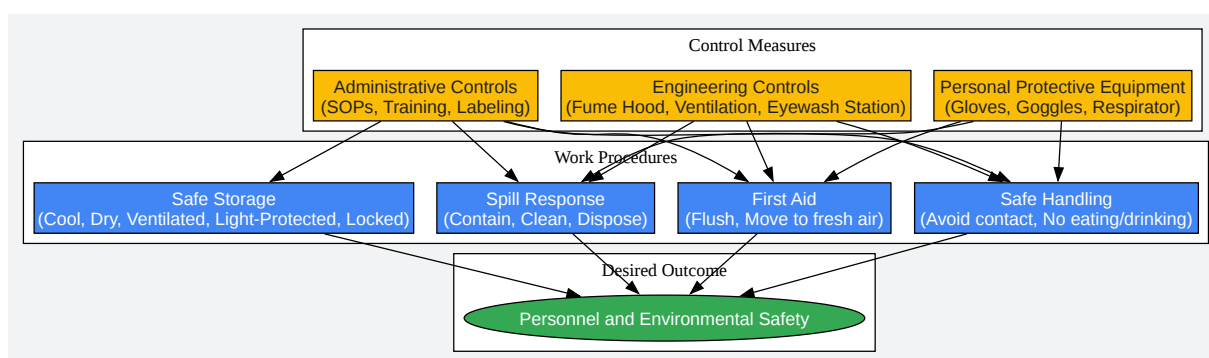
Fire-Fighting Measures

- Extinguishing Media: There is no restriction on the type of extinguisher. Use media suitable for the surrounding area, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][4]
- Fire/Explosion Hazard: The substance is non-combustible and not considered a significant fire risk.[3] However, containers may burn and emit poisonous or corrosive fumes (Carbon oxides, Hydrogen fluoride, Hydrogen iodide) when heated.[3][4]
- Fire-Fighting Instructions:
 - Alert the Fire Brigade.[3]
 - Wear a self-contained breathing apparatus (SCBA) and protective gloves.[3][4]

- Cool fire-exposed containers with water spray from a protected location.[3]

Logical Relationships in Safety Protocols

The safe use of **Perfluorodecyl iodide** relies on the interconnectedness of administrative controls, engineering controls, and personal protective equipment.



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Caption: Logical relationship between controls and safe laboratory outcomes.

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